

Comprehensive Safety and Handling Protocol for Acrylic Acid (Einecs 266-502-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 266-502-9*

Cat. No.: *B3055782*

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For Immediate Reference by Laboratory Professionals

This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for the handling of Acrylic Acid (**Einecs 266-502-9**). Strict adherence to these guidelines is critical to ensure personnel safety and operational integrity within the laboratory environment.

Acrylic acid is a flammable, corrosive, and toxic substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2]} It is also harmful if swallowed or inhaled.^{[1][2]} Proper handling and the use of appropriate personal protective equipment are mandatory to minimize exposure risks.

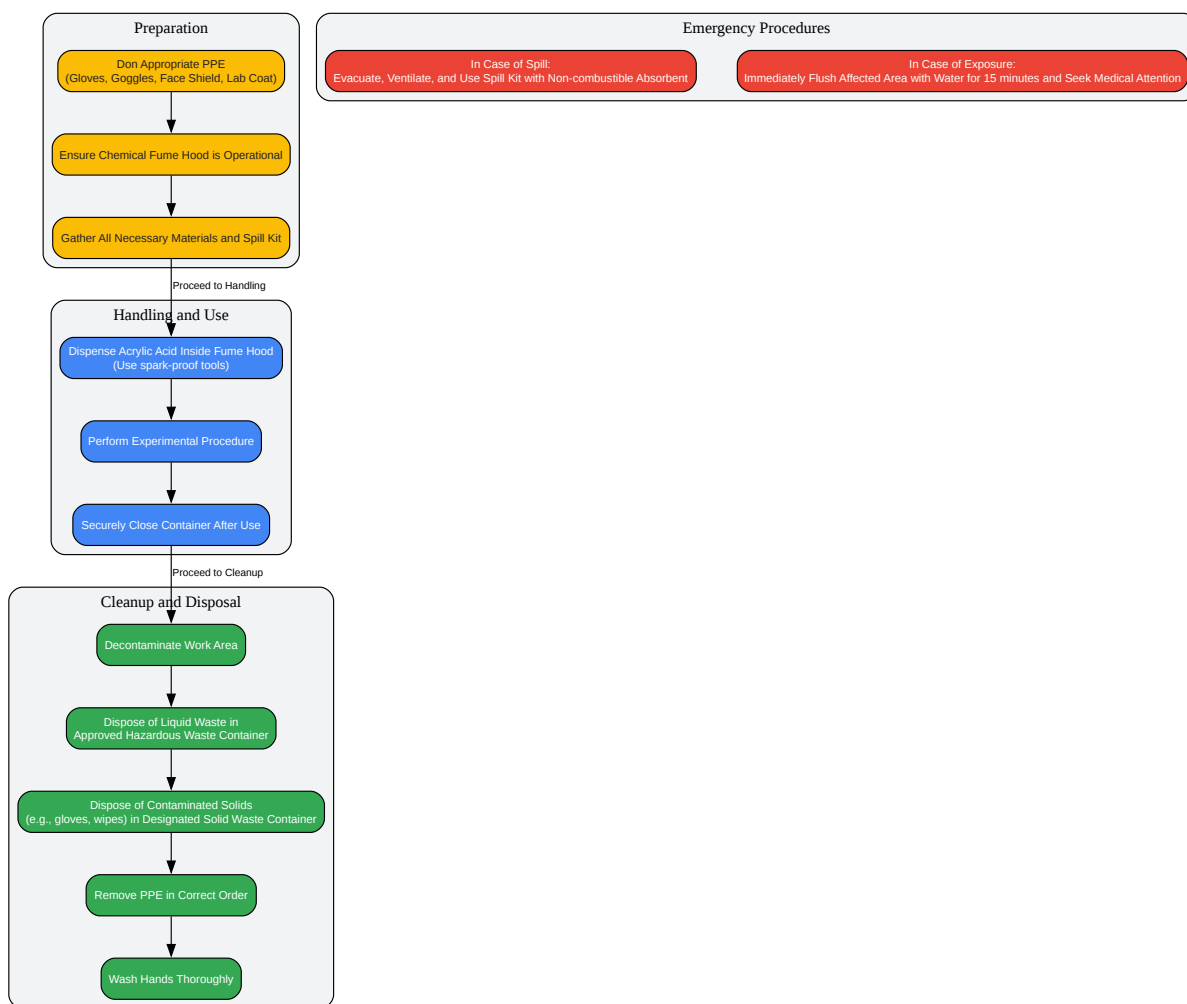
Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling acrylic acid, compiled from safety data sheets.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes and Face	Chemical Splash Goggles & Full Face Shield	Goggles should be worn to protect against splashes. A full face shield is necessary when there is a higher risk of splashing or spraying of the liquid.[3]
Skin and Body	Chemical-Resistant Gloves	Nitrile or neoprene rubber gloves are recommended. For frequent or prolonged contact, consult the glove manufacturer's specific permeation data.[3]
Protective Clothing	Wear sufficient protective clothing to cover all exposed skin. For significant exposure risk, impermeable clothing made of neoprene or nitrile rubber is advised.[3] Flame-retardant and antistatic protective clothing should be considered.	
Respiratory	Air-Purifying Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4] Ensure proper ventilation, such as a chemical fume hood, is always used.[1]

Experimental Workflow and Safety Procedures

The following diagram outlines the standard operating procedure for the safe handling of acrylic acid, from preparation to disposal.



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